

Preparing Stock Solutions of PROTAC ER Degradar-10: Application Notes and Protocols

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Compound of Interest

Compound Name: PROTAC ER Degradar-10

Cat. No.: B15541776

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Introduction

PROTAC ER Degradar-10 is a potent and specific degrader of the estrogen receptor alpha (ER α), a key driver in the progression of certain types of breast cancer.[1][2] As a proteolysis-targeting chimera (PROTAC), this heterobifunctional molecule recruits an E3 ubiquitin ligase to the ER α protein, leading to its ubiquitination and subsequent degradation by the proteasome. [3][4] This mechanism of action offers a promising therapeutic strategy for overcoming resistance to traditional endocrine therapies.[5][6]

Accurate and consistent preparation of stock solutions is a critical first step in ensuring the reliability and reproducibility of in vitro and in vivo experiments. These application notes provide a detailed protocol for the solubilization, storage, and handling of **PROTAC ER Degradar-10**.

Quantitative Data Summary

For ease of reference, the key quantitative data for preparing and storing **PROTAC ER Degradar-10** stock solutions are summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	739.86 g/mol	[7]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[7]
Solubility in DMSO	Expected to be soluble. A related compound, PROTAC ER α Degradar-2, has a solubility of 200 mg/mL in DMSO with ultrasonic treatment.	[8]
Recommended Stock Concentration	1-10 mM	General Practice
Storage of Solid Compound	Powder: -20°C for 3 years, 4°C for 2 years.	[7]
Storage of Stock Solution	In solvent: -80°C for 6 months, -20°C for 1 month.	[7]

Experimental Protocols

Materials

- **PROTAC ER Degradar-10** powder (CAS: 2504911-58-2)[7]
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional, to enhance solubility)
- Sterile 0.22 μ m syringe filter (optional, for sterilization)

Protocol for Preparing a 10 mM PROTAC ER Degradator-10 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different desired concentrations or volumes.

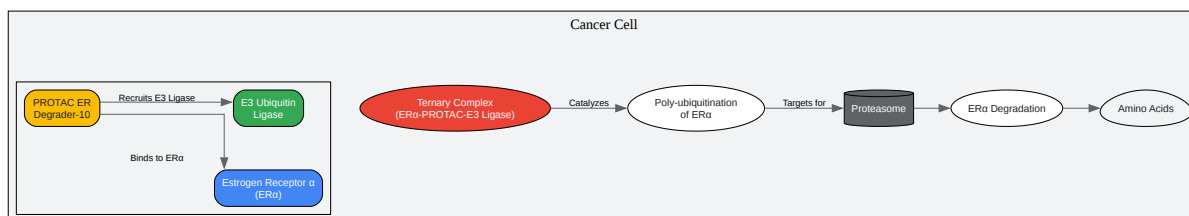
- **Pre-weighing Preparation:** Before opening, allow the vial of **PROTAC ER Degradator-10** powder to equilibrate to room temperature. This prevents the condensation of moisture onto the compound.
- **Weighing:** Accurately weigh 7.399 mg of **PROTAC ER Degradator-10** powder in a sterile microcentrifuge tube. Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ mg/g}$
 $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 739.86 \text{ g/mol} * 1000 \text{ mg/g} = 7.3986 \text{ mg}$
- **Solvent Addition:** Add 1 mL of sterile DMSO to the tube containing the **PROTAC ER Degradator-10** powder.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure there are no visible particles.
 - If the compound is not fully dissolved, sonicate the solution in an ultrasonic water bath for 5-10 minutes. Gentle warming to 37°C can also aid in solubilization.[\[9\]](#)
- **Sterilization (Optional):** For cell culture applications requiring sterile stock solutions, filter the solution through a sterile 0.22 µm syringe filter into a new sterile cryovial. This step is recommended to prevent contamination.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.

- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[7]

Preparation of Working Dilutions

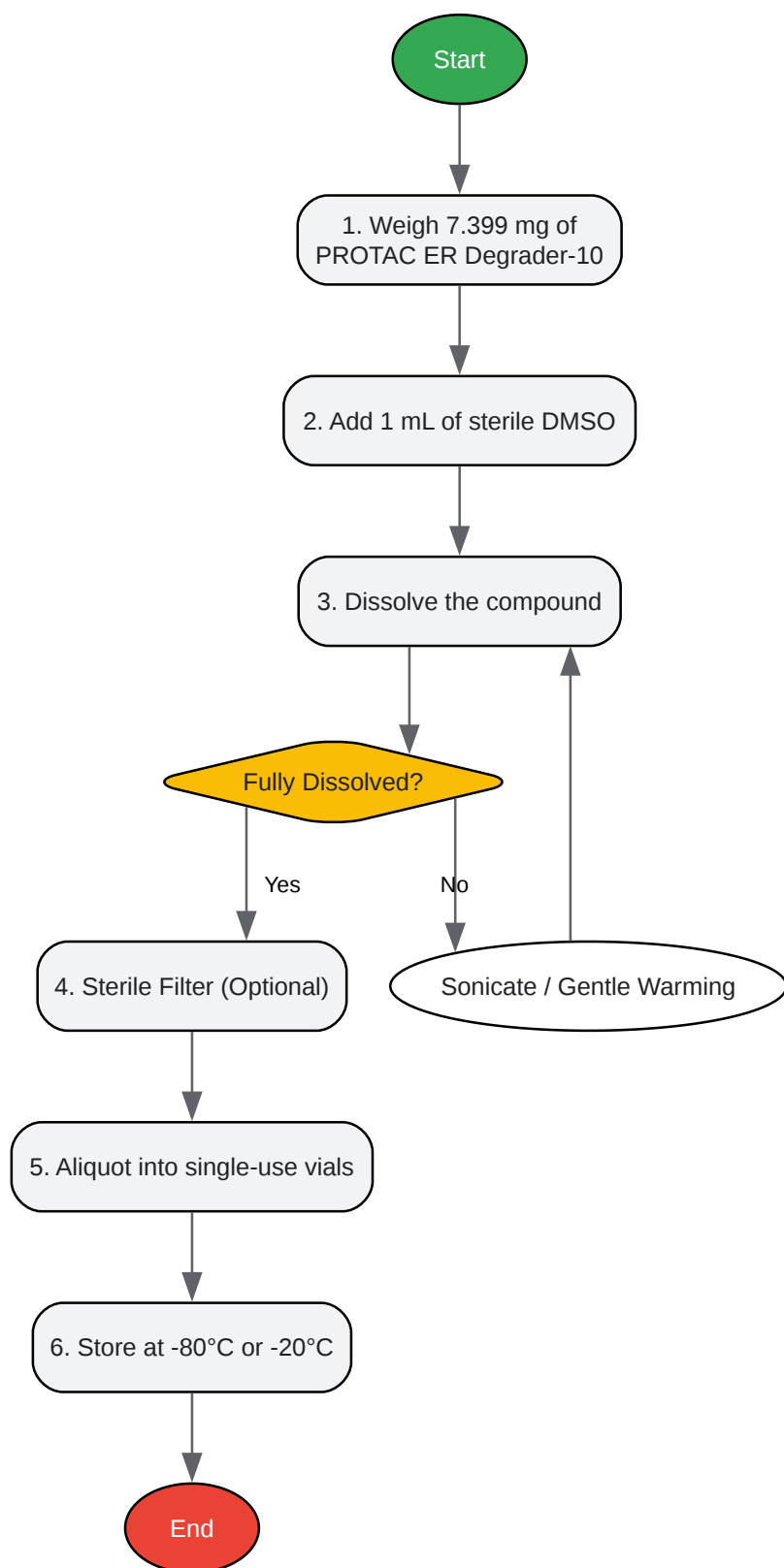
- When ready to use, thaw a single aliquot of the stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in your cell culture medium or appropriate buffer.
- Important: Ensure that the final concentration of DMSO in the experimental medium is non-toxic to the cells (typically $\leq 0.1\%$).^[10]

Visualized Workflows and Pathways



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Caption: Mechanism of Action of **PROTAC ER Degradator-10**.



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Caption: Workflow for Preparing a 10 mM Stock Solution.

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- To cite this document: BenchChem. [Preparing Stock Solutions of PROTAC ER Degradator-10: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15541776/docs#preparing-stock-solutions-of-protac-er-degrader-10-application-notes-and-protocols\]](https://www.benchchem.com/product/b15541776/docs#preparing-stock-solutions-of-protac-er-degrader-10-application-notes-and-protocols)

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